

Safeguarding Your Research: A Comprehensive Guide to Handling Usnic Acid Sodium

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Compound of Interest

Compound Name: *Usnic acid sodium*

Cat. No.: *B15565928*

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Usnic acid sodium**. Our goal is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Essential Safety and Handling at a Glance

Proper handling of **Usnic acid sodium** is critical to ensure laboratory safety. The following table summarizes the key physical and chemical properties of (+)-**Usnic Acid Sodium** Salt.

Property	Value	Reference
CAS Number	34769-44-3	[1][2]
Molecular Formula	C ₁₈ H ₁₅ NaO ₇	[1]
Molecular Weight	366.30 g/mol	[1]
Appearance	Light yellow powder	[2]
Melting Point	>204 °C	[2][3]
Boiling Point	594.8 °C at 760 mmHg	[3]
Solubility	Soluble in methanol, ethanol, DMSO and other organic solvents.	[3]
Storage	Store at room temperature in a dry, well-ventilated area. Keep containers tightly sealed.	[2][4]

Personal Protective Equipment (PPE) and Handling

When handling **Usnic acid sodium**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles with side protection.[5]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile gloves) tested according to EN 374.[5]
- Body Protection: A lab coat should be worn.[6] For tasks with a risk of splashing, a chemical-resistant apron is recommended.[6]
- Respiratory Protection: If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[7]

Handling Procedures:

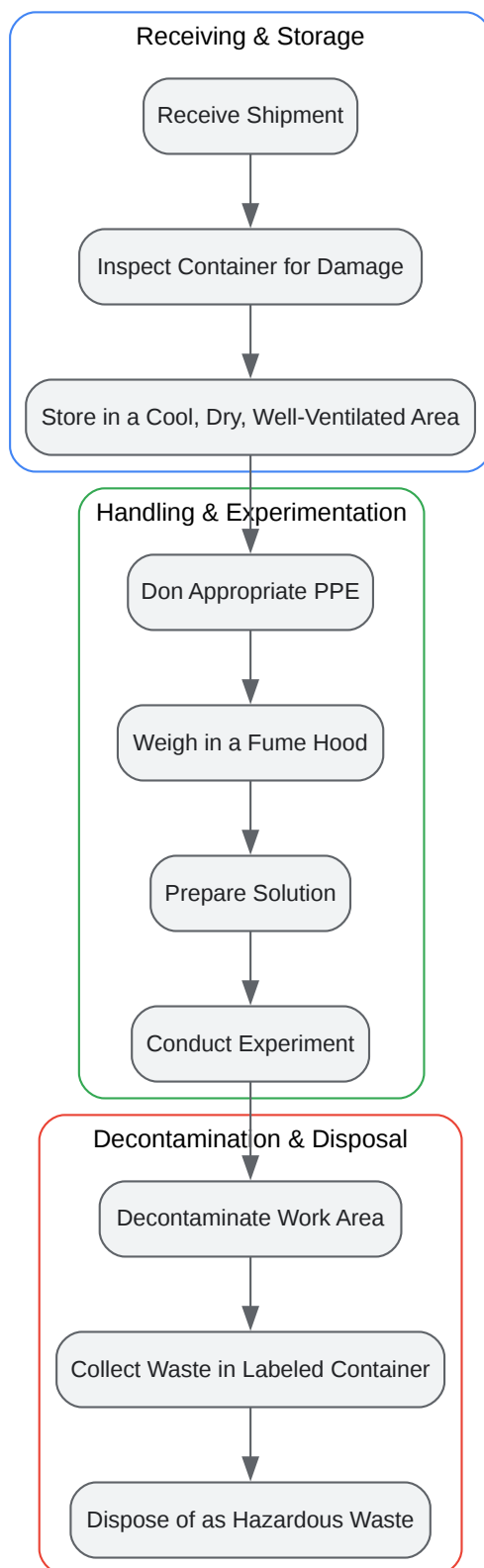
- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Avoid dust formation.[5]
- Do not eat, drink, or smoke when handling the substance.[9]
- Wash hands thoroughly after handling.[5]
- Avoid contact with skin, eyes, and clothing.[5]

Operational and Disposal Plans

A clear plan for operations and waste disposal is essential for maintaining a safe laboratory environment.

Operational Workflow:

The following diagram outlines the standard workflow for handling **Usnic acid sodium** from receipt to disposal.



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Safe handling workflow for **Usnic acid sodium**.

Disposal Plan:

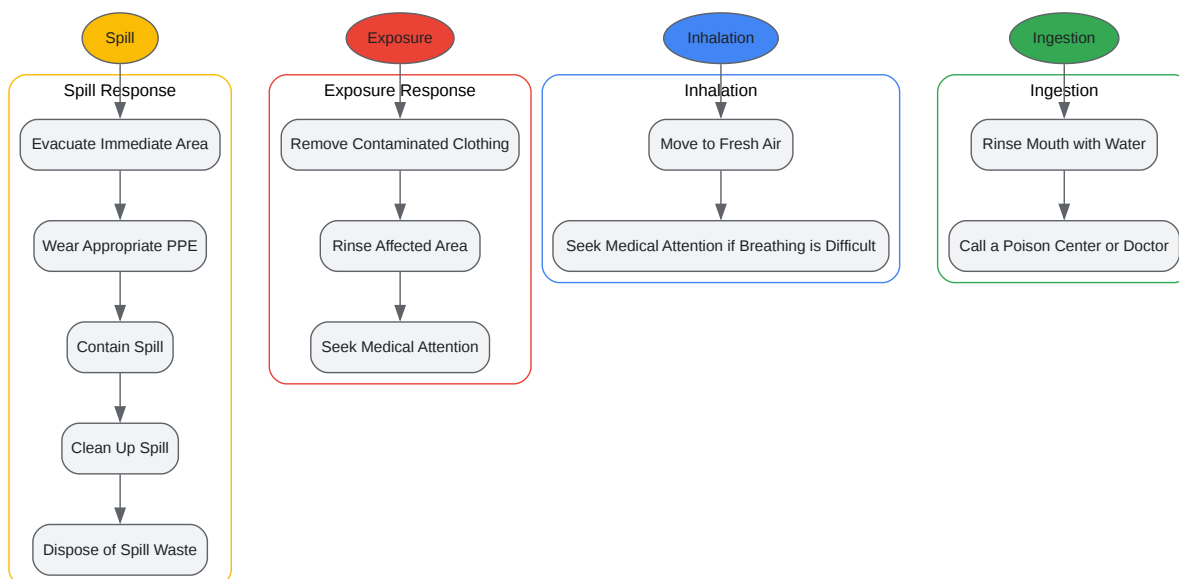
- This material and its container must be disposed of as hazardous waste.[5]
- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[5][9]
- Do not allow the product to enter drains or sewer systems.[4]
- Contaminated packaging should be handled in the same manner as the substance itself.[5]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Response Plan:

The following diagram outlines the steps to take in case of exposure or a spill.



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Emergency response plan for **Usnic acid sodium**.

First Aid Measures:

- After inhalation: Move the person to fresh air.[5]
- After skin contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[5]
- After eye contact: Rinse cautiously with water for several minutes.[5]

- After swallowing: Rinse mouth. Call a doctor if you feel unwell.[5][9]

Experimental Protocols

Detailed methodologies for key experiments involving Usnic acid and its sodium salt are provided below.

Anticancer Activity (MTT Assay):

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.[10]

- Cell Seeding: Seed adherent cells in a 96-well plate at a density of 6×10^3 to 9×10^3 cells/well.[11]
- Incubation: Incubate for 24 hours to allow for monolayer formation.[11]
- Treatment: Treat the cells with varying concentrations of **Usnic acid sodium** for 24 to 48 hours.[11]
- MTT Addition: Replace the culture medium with 100 μL of fresh medium and add 10 μL of MTT solution (5 mg/mL) to each well. Incubate for 3 hours.[11]
- Formazan Solubilization: Remove 90 μL of the mixture and add 50 μL of DMSO to each well to dissolve the formazan crystals.[11]
- Absorbance Measurement: Measure the absorbance using a microplate reader.[11]
- Cell Viability Calculation: Calculate the percentage of cell viability using the formula: $(\text{Absorbance of Test Sample} / \text{Absorbance of Control}) \times 100$. [11]

Antimicrobial Activity (Microdilution Method):

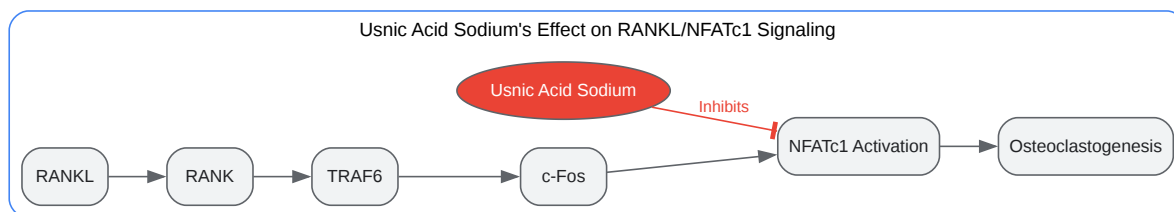
The microdilution method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[12]

- Stock Solution Preparation: Due to its limited water solubility, prepare a stock solution of **Usnic acid sodium** in a suitable solvent like acetone.[12]

- Serial Dilutions: Perform serial dilutions of the stock solution in a liquid growth medium (e.g., LB broth) in a 96-well plate to achieve the desired concentrations.[12]
- Inoculation: Inoculate each well with a standardized suspension of the test microorganism (e.g., *S. aureus*).[12]
- Incubation: Incubate the plate under appropriate conditions for the growth of the microorganism.
- MIC Determination: The MIC is the lowest concentration of the antimicrobial agent that inhibits the visible growth of the microorganism.[13]

Signaling Pathway

Usnic acid has been shown to inhibit RANKL-mediated osteoclast formation by reducing the expression of NFATc1.[14] The following diagram illustrates this signaling pathway.



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Inhibition of RANKL/NFATc1 signaling by **Usnic acid sodium**.

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